

(2S,5S)-2,5-Dimethylmorpholine hydrochloride safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (2S,5S)-2,5-Dimethylmorpholine hydrochloride

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An In-depth Technical Guide to the Safety and Handling of **(2S,5S)-2,5-Dimethylmorpholine Hydrochloride**

Introduction

(2S,5S)-2,5-Dimethylmorpholine hydrochloride is a specific stereoisomer of dimethylmorpholine, a class of heterocyclic compounds. The morpholine scaffold is of significant interest in drug discovery and development due to its versatile chemical properties and presence in various biologically active molecules.^{[1][2][3][4][5]} As with any chemical substance used in research and development, a thorough understanding of its safety profile and proper handling procedures is paramount to ensure the well-being of laboratory personnel and the integrity of experimental work. This guide provides a comprehensive overview of the safety and handling requirements for **(2S,5S)-2,5-Dimethylmorpholine hydrochloride**, compiled from available safety data sheets and chemical safety literature. It is intended for researchers, scientists, and drug development professionals who may handle this compound.

Chemical Identification and Properties

Precise identification of a chemical is the first step in ensuring safe handling. The following table summarizes the key identifiers for **(2S,5S)-2,5-Dimethylmorpholine hydrochloride**.

Table 1: Chemical Identification

Identifier	Value	Source
Chemical Name	(2S,5S)-2,5-Dimethylmorpholine hydrochloride	[6]
Synonyms	Morpholine, 2,5-dimethyl-, hydrochloride, (2S,5S)-	[6]
CAS Number	1820580-79-7	[6]
Molecular Formula	C ₆ H ₁₄ ClNO	[7] [8]

| Molecular Weight | 151.63 g/mol |[\[7\]](#)[\[8\]](#) |

Note: Physical and chemical properties such as melting point, boiling point, and solubility for the hydrochloride salt are not consistently available across public safety data sheets. Researchers should consult the specific documentation provided by their supplier.

Hazard Identification and Classification

Understanding the potential hazards is critical for risk assessment and the implementation of appropriate safety controls. While specific GHS classification for the hydrochloride salt is not universally available, data for closely related dimethylmorpholine compounds indicate several hazards. The following classifications are based on data for isomers and related structures and should be considered relevant until specific data for the (2S,5S)-hydrochloride form becomes available.

Table 2: GHS Hazard Identification (Based on Related Dimethylmorpholine Compounds)

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[8][9][10]
Skin Corrosion/Irritation	Category 1B / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation	[7][8][9][10]
Serious Eye Damage/Irritation	Category 1 / 2A	H318: Causes serious eye damage / H319: Causes serious eye irritation	[7][8][11]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[7][8][9]

| Flammable Liquids | Category 3 | H226: Flammable liquid and vapor (for the free base) | [9][10] |

Signal Word: Danger or Warning [7][9]

Hazard Pictograms:

- GHS05 (Corrosion)
- GHS07 (Exclamation Mark)
- GHS02 (Flame - for free base)

Safe Handling and Storage

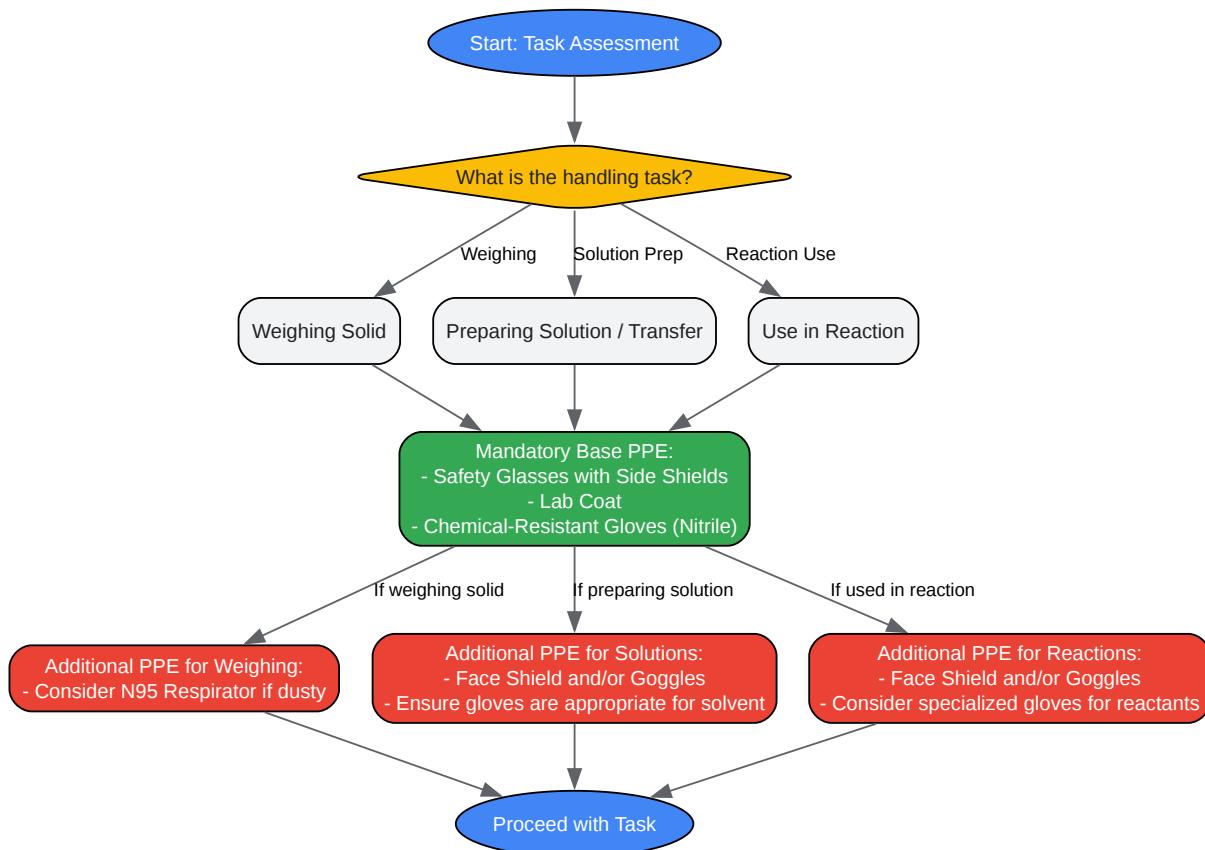
Adherence to proper handling and storage protocols is essential to minimize exposure and maintain chemical integrity.

Table 3: Summary of Handling and Storage Procedures | Procedure | Recommendation | Source | | :--- | :--- | :--- | | Engineering Controls | Always handle in a well-ventilated area. Use

only under a chemical fume hood.[10][12][13] Ensure eyewash stations and safety showers are close to the workstation.[14] || Personal Hygiene | Wash hands thoroughly after handling and before breaks.[7][8][12] Do not eat, drink, or smoke in the work area.[7][10] Remove contaminated clothing promptly and wash before reuse.[7][12] || Handling Precautions| Avoid contact with skin, eyes, and clothing.[7][8] Avoid breathing dust, fumes, or vapors.[7][13] Minimize dust generation.[7] Keep away from heat, sparks, and open flames.[13][14] || Storage Conditions | Store in a tightly closed container.[7][13] Keep in a cool, dry, and well-ventilated place.[7][13] Store locked up.[10][13] Store away from incompatible materials such as strong oxidizing agents and acids.[7][12][13] |

Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is a critical final barrier to exposure. The following workflow provides a logical guide for selecting PPE when working with **(2S,5S)-2,5-Dimethylmorpholine hydrochloride**.

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Caption: PPE Selection Workflow for Handling **(2S,5S)-2,5-Dimethylmorpholine hydrochloride**.

Emergency Procedures

Rapid and appropriate response to emergencies such as spills or personnel exposure is crucial.

First-Aid Measures

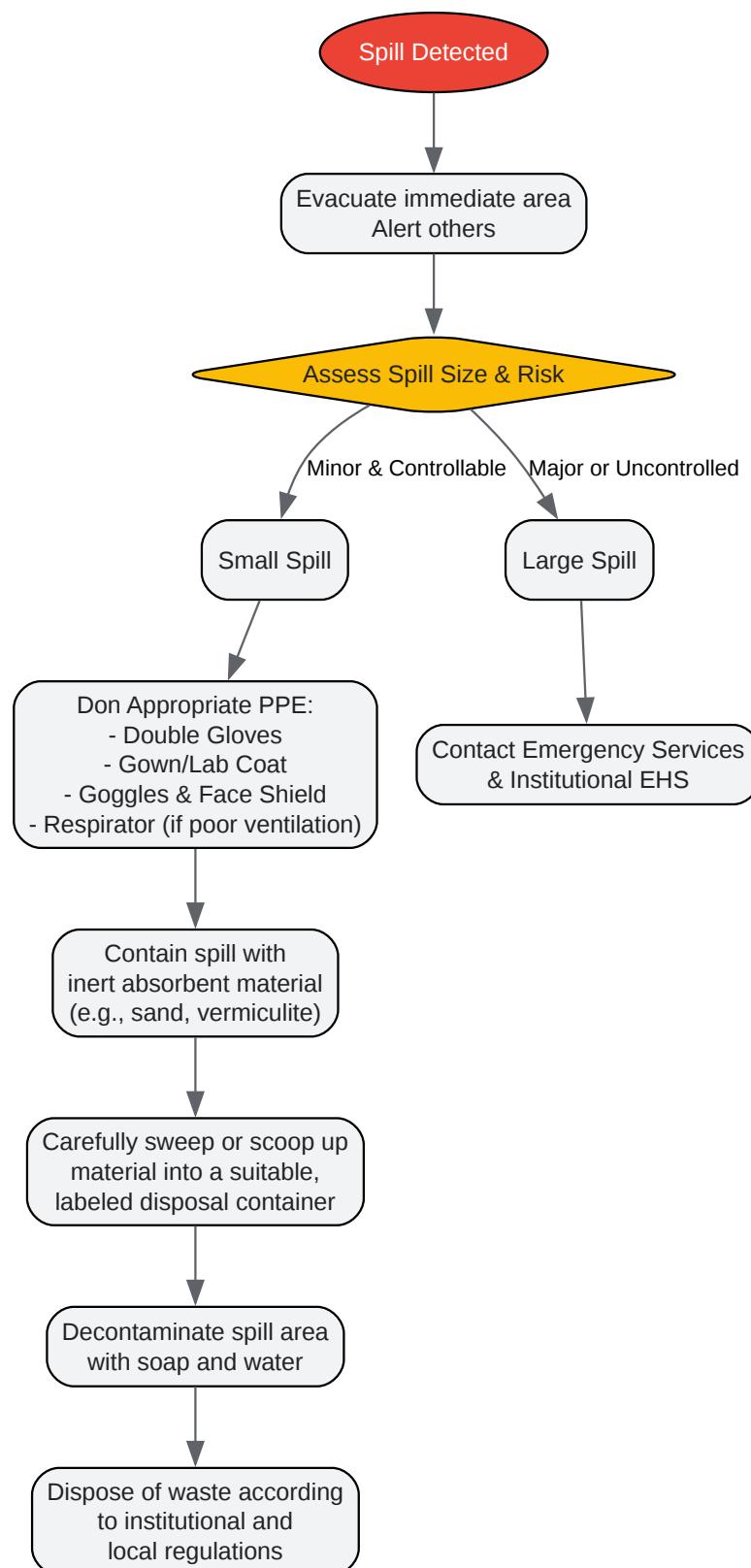
Table 4: First-Aid Measures | Exposure Route | First-Aid Protocol | Source | | :--- | :--- | :--- | | Inhalation | Move the person to fresh air. If breathing is difficult or symptoms persist, seek immediate medical attention. If not breathing, give artificial respiration.[7][8][12][13] | | Skin Contact | Immediately take off all contaminated clothing.[13] Flush skin with copious amounts of water for at least 15 minutes.[7][12] Seek immediate medical attention if irritation occurs or persists.[7][12] | | Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[7][8][13] Remove contact lenses if present and easy to do. Continue rinsing.[7][13] Seek immediate medical attention.[7][13] | | Ingestion | Do NOT induce vomiting.[7][13] Rinse mouth thoroughly with water.[7][8][12] Never give anything by mouth to an unconscious person.[7][8] Seek immediate medical attention.[7][12][13] |

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[8][11][13]
- Specific Hazards: Combustion may produce toxic and irritating gases, including carbon oxides, nitrogen oxides, and hydrogen chloride.[7][12]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][8]

Accidental Release Measures

A systematic approach is required to safely manage spills.

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Caption: Logical Flow for Responding to a Spill of **(2S,5S)-2,5-Dimethylmorpholine hydrochloride**.

Experimental Safety Protocols

The following protocols are generalized from standard safety procedures and should be adapted to specific laboratory and institutional requirements.

Protocol 1: Spill Cleanup Procedure

Objective: To safely clean and decontaminate a small-scale spill of **(2S,5S)-2,5-Dimethylmorpholine hydrochloride** powder.

Materials:

- Spill kit containing:
 - Appropriate PPE (2 pairs of chemical-resistant gloves, gown, safety goggles, face shield)
 - Inert absorbent material (e.g., vermiculite, sand)
 - Scoop and dustpan (non-sparking)
 - Sealable, labeled waste container
 - Cleaning supplies (soap, water, paper towels)

Methodology:

- Evacuate and Alert: Immediately alert personnel in the vicinity and evacuate the immediate area. Restrict access.[\[8\]](#)
- Ensure Ventilation: Work under a chemical fume hood if the spill is contained within it. If in an open area, ensure adequate ventilation.[\[7\]](#)[\[8\]](#)
- Don PPE: Put on all required personal protective equipment, including double gloves, a lab coat or gown, and eye/face protection.[\[7\]](#)

- Containment: Prevent the further spread of the spill. For powders, avoid creating dust.[\[8\]](#) For liquids, surround the spill with absorbent material.
- Cleanup: Gently cover the spill with an inert absorbent material.[\[7\]](#) Carefully sweep or scoop the material into a suitable, sealable container for hazardous waste.[\[7\]](#)[\[8\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water, followed by a final rinse with water. Place all cleaning materials into the waste container.
- Disposal: Seal and label the waste container. Dispose of the waste through the institution's environmental health and safety (EHS) office, following all local and national regulations.[\[7\]](#)[\[13\]](#)
- Post-Cleanup: Remove PPE carefully to avoid self-contamination. Wash hands thoroughly.

Protocol 2: First Aid for Personnel Exposure

Objective: To provide immediate, appropriate first aid following personnel exposure to **(2S,5S)-2,5-Dimethylmorpholine hydrochloride**.

Methodology:

- Scene Safety: Ensure the area is safe before approaching the affected individual. Remove them from the source of exposure.
- Skin Exposure:
 - Immediately begin flushing the affected skin area with lukewarm water from a safety shower or faucet for at least 15 minutes.[\[7\]](#)
 - Simultaneously, remove any contaminated clothing, shoes, and jewelry.[\[7\]](#)
 - Seek immediate medical attention. Provide the Safety Data Sheet (SDS) to the medical personnel.[\[7\]](#)[\[8\]](#)
- Eye Exposure:

- Lead the individual to an eyewash station and assist them in flushing their eyes for at least 15 minutes.[7]
- Hold the eyelids open to ensure water contacts the entire surface of the eye and lids.[13]
- Remove contact lenses after the first few minutes of flushing, if possible.[7]
- Seek immediate medical attention. Provide the SDS to medical personnel.[7]
- Inhalation:
 - Move the individual to fresh air immediately.[7][8]
 - If breathing has stopped, trained personnel should begin artificial respiration.
 - Seek immediate medical attention.[7]
- Ingestion:
 - Have the conscious person rinse their mouth with water. Do not induce vomiting.[7]
 - Seek immediate medical attention. Provide the SDS to medical personnel.[7]
- Reporting: Report the incident to the laboratory supervisor and the institutional EHS office according to established procedures.

Stability and Reactivity

- Chemical Stability: Assumed to be stable under recommended storage conditions.[7]
- Conditions to Avoid: Heat, flames, sparks, and dust generation.[7][12]
- Incompatible Materials: Strong oxidizing agents, strong acids.[7][12][13]
- Hazardous Decomposition Products: Under fire conditions, may decompose to form carbon oxides, nitrogen oxides (NO_x), and hydrogen chloride gas.[7]

Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material.

[13] Do not allow the material to enter drains or water courses.[12] Contaminated packaging should be treated as the chemical itself and disposed of accordingly.

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- To cite this document: BenchChem. [(2S,5S)-2,5-Dimethylmorpholine hydrochloride safety and handling]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b591609#2s-5s-2-5-dimethylmorpholine-hydrochloride-safety-and-handling>]

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